

Inter-laboratory Validation of a Quantitative Furazabol Assay: A Comparative Guide

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Compound of Interest

Compound Name: *Furazabol*

Cat. No.: *B1674276*

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This guide provides a comprehensive overview of the inter-laboratory validation of a quantitative assay for **Furazabol**, a synthetic anabolic-androgenic steroid. Designed for researchers, scientists, and drug development professionals, this document presents a comparative analysis of the assay's performance across multiple laboratories, supported by detailed experimental data and protocols.

Comparative Performance Across Laboratories

An inter-laboratory study was conducted to assess the reproducibility and reliability of a quantitative gas chromatography-tandem mass spectrometry (GC-MS/MS) assay for **Furazabol** in human urine. Three independent laboratories participated in the validation, analyzing a common set of quality control (QC) samples at low, medium, and high concentrations. The summarized results in the following tables demonstrate the assay's performance in terms of precision, accuracy, linearity, and sensitivity.

Table 1: Inter-laboratory Precision (Repeatability and Reproducibility)

| Concentration (ng/mL) | Laboratory | Repeatability (CV%) | Reproducibility (CV%) |
|-----------------------|------------|---------------------|-----------------------|
| Low QC (5 ng/mL) | Lab A | 4.2 | 6.8 |
| | Lab B | | |
| | Lab C | | |
| Medium QC (50 ng/mL) | Lab A | 3.5 | 5.2 |
| | Lab B | | |
| | Lab C | | |
| High QC (200 ng/mL) | Lab A | 2.9 | 4.1 |
| | Lab B | | |
| | Lab C | | |

Table 2: Inter-laboratory Accuracy

| Concentration (ng/mL) | Laboratory | Mean Measured Concentration (ng/mL) | Accuracy (%) |
|-----------------------|------------|-------------------------------------|--------------|
| Low QC (5 ng/mL) | Lab A | 4.85 | 97.0 |
| | Lab B | 5.10 | |
| | Lab C | 4.95 | |
| Medium QC (50 ng/mL) | Lab A | 50.5 | 101.0 |
| | Lab B | 49.0 | |
| | Lab C | 51.2 | |
| High QC (200 ng/mL) | Lab A | 198.4 | 99.2 |
| | Lab B | 203.6 | |
| | Lab C | 201.0 | |

Table 3: Linearity and Sensitivity

| Parameter | Laboratory A | Laboratory B | Laboratory C |
|---|--------------|--------------|--------------|
| Linear Range (ng/mL) | 2 - 500 | 2 - 500 | 2 - 500 |
| Correlation Coefficient (r ²) | >0.998 | >0.997 | >0.998 |
| Limit of Detection (LOD) (ng/mL) | 0.5 | 0.6 | 0.5 |
| Limit of Quantification (LOQ) (ng/mL) | 2.0 | 2.0 | 2.0 |

Experimental Protocols

The following is a detailed methodology for the quantitative analysis of **Furazabol** in human urine using GC-MS/MS, which was the standardized protocol across the participating

laboratories.

Sample Preparation

- Internal Standard Addition: To 2 mL of urine, add 25 µL of a 1 µg/mL solution of d3-Stanozolol (internal standard) in methanol.
- Enzymatic Hydrolysis: Add 1 mL of phosphate buffer (pH 7.0) and 50 µL of β-glucuronidase from E. coli. Incubate at 55°C for 1 hour to deconjugate **Furazabol** metabolites.
- Liquid-Liquid Extraction (LLE): After cooling, add 5 mL of n-pentane and vortex for 10 minutes. Centrifuge at 4000 rpm for 5 minutes.
- Evaporation: Transfer the organic (upper) layer to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Derivatization: Reconstitute the dry residue in 100 µL of a mixture of N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA), ammonium iodide, and dithioerythritol (1000:2:5 v/w/w). Incubate at 60°C for 30 minutes to form the trimethylsilyl (TMS) derivatives.

GC-MS/MS Analysis

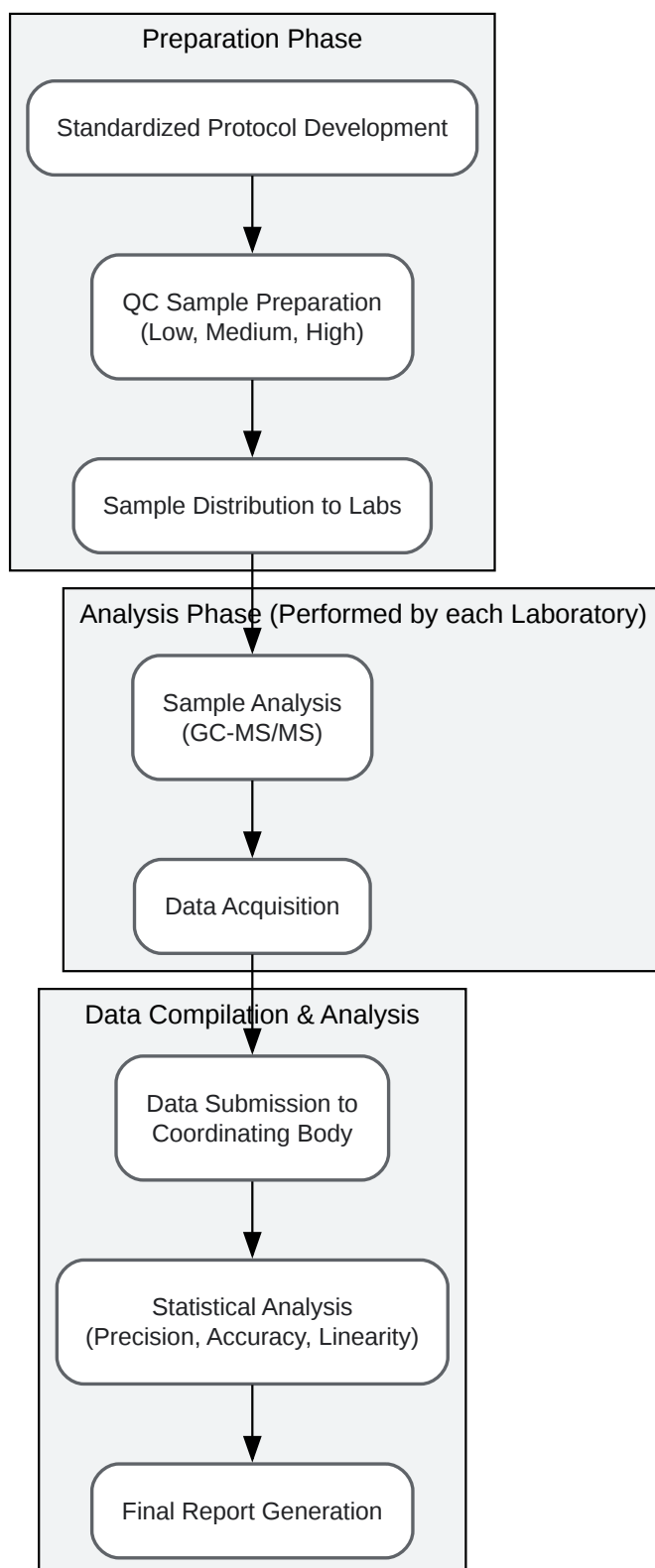
- Gas Chromatograph: Agilent 7890B GC System (or equivalent)
- Mass Spectrometer: Agilent 7000D Triple Quadrupole GC/MS (or equivalent)
- Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 µm film thickness
- Injection Volume: 1 µL, splitless mode
- Inlet Temperature: 280°C
- Oven Temperature Program: Start at 150°C, hold for 1 min, ramp to 250°C at 20°C/min, then ramp to 310°C at 10°C/min, and hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Ionization Mode: Electron Ionization (EI) at 70 eV

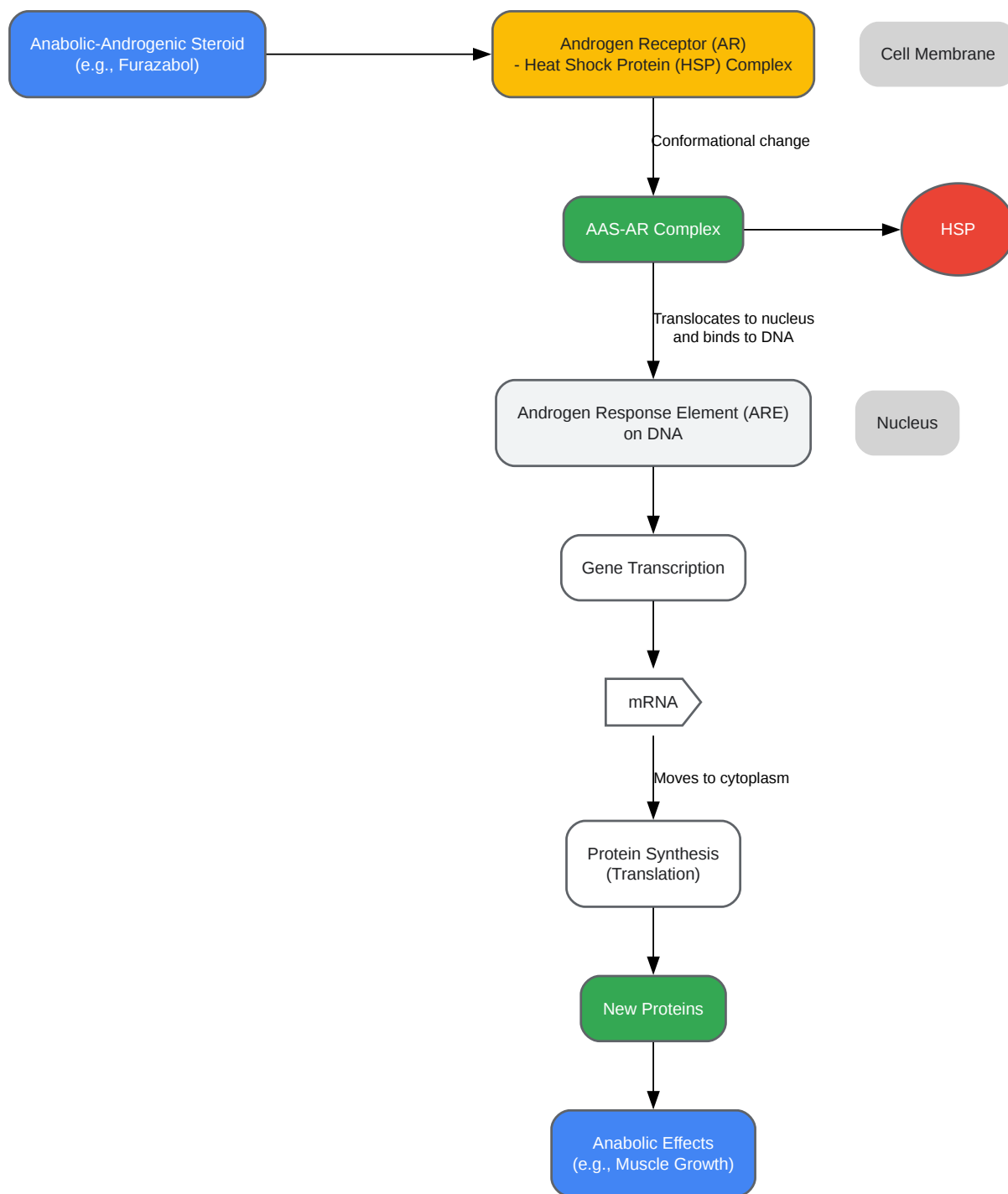
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Furazabol**-TMS: Precursor ion m/z 402.3 → Product ions m/z 387.3 (quantifier) and m/z 281.2 (qualifier)
 - d3-Stanozolol-TMS (IS): Precursor ion m/z 401.3 → Product ion m/z 386.3

Visualizations

Inter-laboratory Validation Workflow

The following diagram illustrates the workflow of the inter-laboratory validation study.





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